

Tri-O-acetyl-D-glucal solubility in organic solvents

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Compound of Interest

Compound Name: *Tri-O-acetyl-D-glucal*

Cat. No.: *B7775169*

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An In-depth Technical Guide to the Solubility of **Tri-O-acetyl-D-glucal**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 3,4,6-**Tri-O-acetyl-D-glucal** (CAS No. 2873-29-2), a key synthetic intermediate in carbohydrate chemistry and drug development. Understanding its solubility is critical for designing synthetic routes, developing purification strategies, and formulating reaction mixtures.

Chemical and Physical Properties

Tri-O-acetyl-D-glucal is a protected derivative of D-glucal. Its acetyl groups render it more soluble in organic solvents compared to its unprotected counterpart. It typically appears as a white to off-white crystalline powder.^{[1][2]}

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₆ O ₇	[3][4]
Molecular Weight	272.25 g/mol	[1][3]
Melting Point	51-55 °C	[1][2][5][6]
Appearance	White to off-white crystalline powder	[1][2]
Optical Rotation	[α] ²⁵ /D -12° to -16° (c=2 in Ethanol)	[6][7]

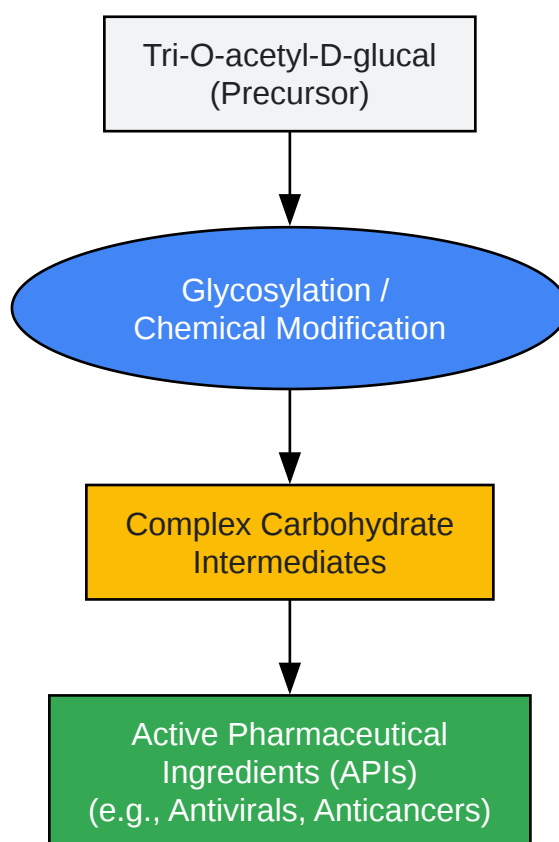
Solubility Profile in Organic Solvents

The solubility of **Tri-O-acetyl-D-glucal** has been reported in various organic solvents. The data, while generally consistent in indicating good solubility in chlorinated solvents and moderate solubility in alcohols, shows significant variation in highly polar aprotic solvents like DMSO. These discrepancies may arise from differences in experimental conditions (e.g., temperature, material purity, measurement technique).

Solvent	Reported Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	200 mg/mL (734.62 mM); requires ultrasonic assistance.	[8]
Sparingly soluble: 1-10 mg/mL	[4]	
Ethanol	Soluble	[2][5][9]
Sparingly soluble: 1-10 mg/mL	[4]	
Slightly Soluble	[2]	
Chloroform	Soluble	[2][5][9]
Slightly Soluble	[2]	
Methanol	Slightly Soluble	[2]
Water	Insoluble	[2][5][9]

Role in Pharmaceutical Synthesis

Tri-O-acetyl-D-glucal is not typically used for its direct biological activity but serves as a versatile precursor or building block in the synthesis of complex carbohydrates and glycoconjugates.[2][9] Its primary application is in glycosylation reactions, which are fundamental to the synthesis of many pharmaceuticals, including antiviral, anticancer, and antibiotic compounds.[10] It is a key intermediate for producing oligosaccharides and derivatives like 3-acetamido-2,3-dideoxyhexopyranoses.[9][11]



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Figure 1. Synthetic pathway from **Tri-O-acetyl-D-glucal** to APIs.

Experimental Protocol: Determination of Solubility

This section outlines a general, qualitative method for determining the solubility of a compound like **Tri-O-acetyl-D-glucal** in a given solvent. This protocol is based on standard laboratory techniques for solubility assessment.[12][13][14][15]

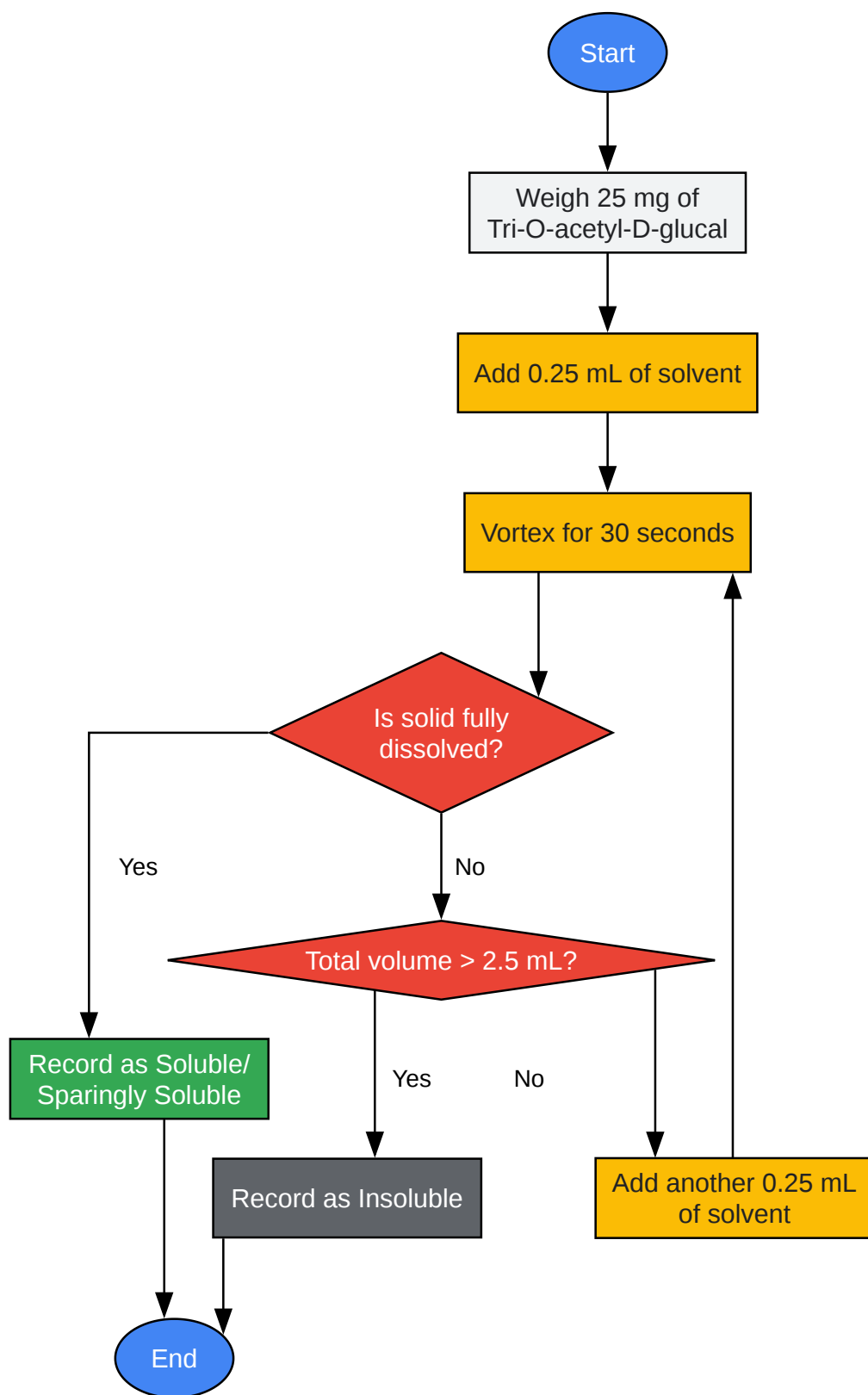
4.1 Materials

- **Tri-O-acetyl-D-glucal**
- Selected solvents (e.g., DMSO, Ethanol, Chloroform, Water)
- Small test tubes (13x100 mm)
- Vortex mixer
- Spatula
- Graduated pipettes or micropipettes
- Analytical balance

4.2 Procedure

- Preparation: Weigh approximately 25 mg of **Tri-O-acetyl-D-glucal** and place it into a clean, dry test tube.
- Solvent Addition: Add 0.25 mL of the selected solvent to the test tube.
- Mixing: Vigorously mix the contents using a vortex mixer for at least 30 seconds.
- Observation: Visually inspect the solution. If the solid has completely dissolved, the compound is considered soluble at a concentration of approximately 100 mg/mL.
- Incremental Addition: If the solid is not fully dissolved, continue adding the solvent in 0.25 mL increments, vortexing for 30 seconds after each addition, up to a total volume of 2.5 mL.
- Classification:
 - Very Soluble: Dissolves in < 0.5 mL.
 - Soluble: Dissolves in 0.5 mL - 1.0 mL.
 - Sparingly Soluble: Dissolves in 1.0 mL - 2.5 mL.

- Insoluble: Does not fully dissolve in 2.5 mL.
- Heating (Optional): For compounds that are sparingly soluble or insoluble at room temperature, the mixture can be gently warmed to assess the effect of temperature on solubility. Note any changes upon heating and subsequent cooling.



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Figure 2. Experimental workflow for qualitative solubility testing.

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